

"Quercetin 3-Caffeylrobinobioside" literature review and background

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Compound of Interest

Compound Name: Quercetin 3-Caffeylrobinobioside

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Quercetin 3-Caffeylrobinobioside: A Technical Literature Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

Quercetin 3-Caffeylrobinobioside is a complex flavonoid glycoside isolated from Callicarpa bodinieri Levl. While specific research on this particular molecule is limited, its aglycone, quercetin, is one of the most extensively studied flavonoids, known for a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer properties. This technical guide provides a comprehensive review of the available literature on Quercetin 3-Caffeylrobinobioside, supplemented with in-depth data on its parent compound, quercetin, to infer its potential therapeutic applications. This document covers the chemical properties, potential biological activities, and relevant experimental methodologies, and visualizes the key signaling pathways associated with quercetin's mechanism of action.

Introduction

Flavonoids are a diverse group of polyphenolic compounds ubiquitously found in plants, recognized for their significant contributions to human health.[1][2] Quercetin, a flavonol, is a prominent member of this family and is present in various fruits, vegetables, and medicinal herbs.[3] In nature, quercetin often exists in its glycosidic forms, where one or more of its



hydroxyl groups are conjugated to a sugar moiety. These glycosidic variations influence the bioavailability and metabolic fate of quercetin in the human body.

Quercetin 3-CaffeyIrobinobioside is a particularly complex glycoside of quercetin. The presence of both a caffeoyl group and a robinobioside sugar moiety suggests a potentially unique profile of biological activity and bioavailability. The caffeoyl group, a derivative of caffeic acid, is itself a potent antioxidant. Robinobioside is a disaccharide composed of rhamnose and galactose.

This review aims to consolidate the current knowledge on **Quercetin 3-Caffeylrobinobioside** and to extrapolate its potential pharmacological activities based on the extensive research conducted on quercetin and related compounds.

Chemical and Physical Properties

Limited direct experimental data is available for the physicochemical properties of **Quercetin 3-Caffeylrobinobioside**. The following table summarizes its known identifiers and properties.

Property	Value	Source	
Chemical Name	Quercetin 3- Caffeylrobinobioside	-	
CAS Number	957110-26-8	ChemFaces	
Molecular Formula	C36H36O19	ChemFaces	
Molecular Weight	772.67 g/mol	ChemFaces	
Source	Callicarpa bodinieri Levl.	ChemFaces	
Appearance	Powder	ChemFaces	

Biological Activities

Direct studies on the biological activities of **Quercetin 3-Caffeylrobinobioside** are not extensively reported in the current literature. However, the activities of its aglycone, quercetin, and related caffeoyl glycosides have been well-documented. It is hypothesized that upon



ingestion, **Quercetin 3-Caffeylrobinobioside** may be hydrolyzed to quercetin, which then exerts its biological effects.

Antioxidant Activity

Quercetin is a potent antioxidant, capable of scavenging free radicals and chelating metal ions. [4][5] Its antioxidant activity is attributed to the presence of multiple hydroxyl groups and the specific arrangement of its chemical structure. The addition of a caffeoyl group, as seen in **Quercetin 3-Caffeylrobinobioside**, is expected to enhance this antioxidant potential, as caffeic acid itself is a strong antioxidant.

Anti-inflammatory Activity

Quercetin has been shown to exhibit significant anti-inflammatory properties by inhibiting the production of pro-inflammatory cytokines and enzymes.[6][7] It can modulate key signaling pathways involved in inflammation, such as the NF-kB and MAPK pathways.[6][8] The anti-inflammatory potential of acylated flavonoids is often enhanced compared to their parent aglycones.[9]

Anticancer Activity

Extensive research has demonstrated the anticancer potential of quercetin against various cancer cell lines.[3][10] Its mechanisms of action include the induction of apoptosis, cell cycle arrest, and inhibition of angiogenesis.[10] Quercetin influences several signaling pathways critical for cancer cell survival and proliferation, such as the PI3K/Akt and Wnt/β-catenin pathways.[10][11]

The following table summarizes some of the reported in vitro anticancer activities of guercetin.



Cell Line	Cancer Type	IC50 (μM)	Reference
HT-29	Colon Cancer	~100	[12]
Caco-2	Colon Cancer	~50	[12]
DLD-1	Colon Cancer	~50	[12]
MCF-7	Breast Cancer	48	[12]
BT-20	Breast Cancer	>50	[12]

Experimental Protocols

Detailed experimental protocols for the isolation and bioactivity testing of **Quercetin 3-Caffeylrobinobioside** are not readily available. The following are general methodologies that can be adapted for this compound.

Isolation and Purification of Flavonoid Glycosides

A general workflow for the isolation of flavonoid glycosides from plant material is outlined below.



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Figure 1: General workflow for flavonoid glycoside isolation.

In Vitro Antioxidant Activity Assay (DPPH Method)

The 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay is a common method to evaluate the free radical scavenging activity of a compound.

- Preparation of DPPH solution: Prepare a 0.1 mM solution of DPPH in methanol.
- Sample preparation: Dissolve the test compound (**Quercetin 3-CaffeyIrobinobioside**) in a suitable solvent (e.g., DMSO) to prepare a stock solution, and then make serial dilutions.



Assay:

- Add 100 μL of the test compound solution to 100 μL of the DPPH solution in a 96-well plate.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance at 517 nm using a microplate reader.
- Ascorbic acid or quercetin can be used as a positive control.
- Calculation: The percentage of radical scavenging activity is calculated using the following formula: % Scavenging = [(A_control A_sample) / A_control] x 100 Where A_control is the absorbance of the DPPH solution without the sample, and A_sample is the absorbance of the sample with the DPPH solution. The IC50 value is determined from a plot of scavenging activity against the concentration of the test compound.

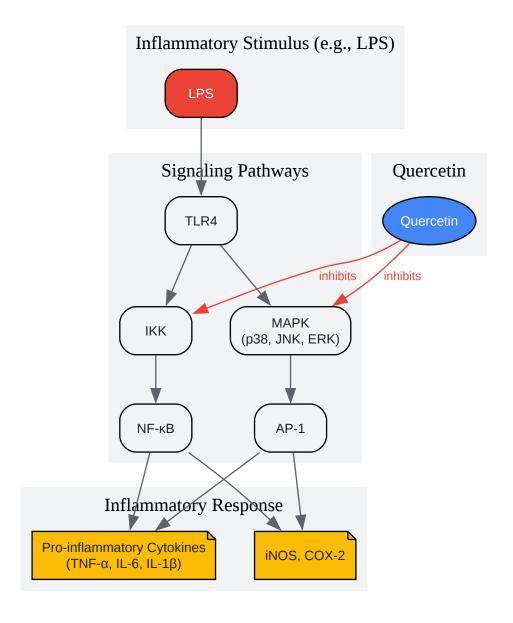
Signaling Pathways

The biological activities of quercetin are mediated through its interaction with various cellular signaling pathways. While the specific pathways modulated by **Quercetin 3-Caffeylrobinobioside** have not been elucidated, it is likely that upon hydrolysis to quercetin, it will influence the same pathways as its aglycone.

Anti-inflammatory Signaling Pathways

Quercetin exerts its anti-inflammatory effects by inhibiting key inflammatory pathways.





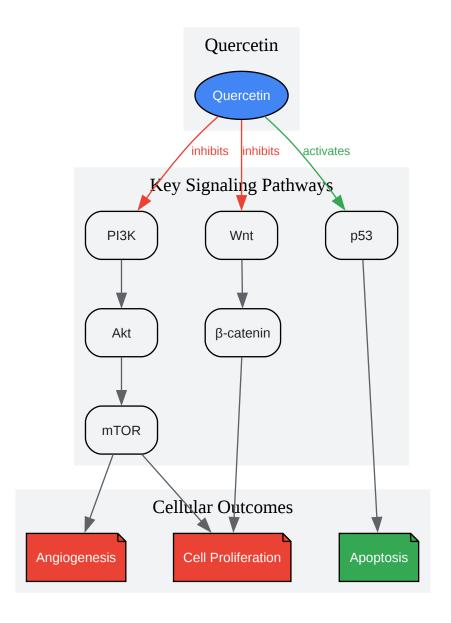
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Figure 2: Quercetin's anti-inflammatory signaling pathways.

Anticancer Signaling Pathways

Quercetin's anticancer effects are attributed to its ability to modulate multiple signaling pathways involved in cell proliferation, survival, and apoptosis.





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Figure 3: Key anticancer signaling pathways modulated by quercetin.

Conclusion and Future Directions

Quercetin 3-CaffeyIrobinobioside is a complex natural product with predicted antioxidant, anti-inflammatory, and anticancer properties, largely inferred from the extensive research on its aglycone, quercetin. The limited specific data on this particular glycoside highlights a significant gap in the literature. Future research should focus on the isolation and purification of **Quercetin 3-CaffeyIrobinobioside** from Callicarpa bodinieri to enable comprehensive in vitro and in vivo studies.



Key areas for future investigation include:

- Quantitative Bioactivity: Determining the IC50 values for its antioxidant, anti-inflammatory, and cytotoxic activities against a panel of relevant cell lines.
- Bioavailability and Metabolism: Investigating its absorption, distribution, metabolism, and excretion (ADME) profile to understand its fate in the body and whether it acts in its glycosidic form or as the aglycone.
- Mechanism of Action: Elucidating the specific signaling pathways it modulates to understand its molecular targets.
- Synergistic Effects: Exploring its potential synergistic effects with other natural compounds or conventional drugs.

A deeper understanding of the unique properties of **Quercetin 3-Caffeylrobinobioside** will be crucial for its potential development as a therapeutic agent in the pharmaceutical and nutraceutical industries.

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